

Physical and chemical properties of Qianhu coumarin B

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Compound of Interest

Compound Name: Qianhu coumarin B

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Qianhu coumarin B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Qianhu coumarin B is a naturally occurring coumarin compound first isolated from the roots of *Peucedanum praeruptorum* Dunn, a plant used in traditional Chinese medicine.^[1] As a member of the coumarin family, **Qianhu coumarin B** is of significant interest to the scientific community due to the diverse biological activities exhibited by this class of compounds, including anti-inflammatory, antioxidant, antiviral, and anticancer effects. This technical guide provides a detailed overview of the known physical and chemical properties of **Qianhu coumarin B**, a representative experimental protocol for its isolation, and a discussion of its potential biological activities and associated signaling pathways based on current knowledge of related coumarin compounds.

Physical and Chemical Properties

Qianhu coumarin B possesses a distinct molecular structure that contributes to its chemical and biological characteristics. The fundamental properties are summarized in the table below. While extensive experimental spectroscopic data is not readily available in publicly accessible

literature, the following information has been compiled from computational and database sources.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₆	[2]
Molecular Weight	304.29 g/mol	[2]
IUPAC Name	[(9S,10S)-10-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] acetate	[2]
CAS Number	152615-14-0	[2]
Appearance	Solid (predicted)	
Solubility	Soluble in DMSO and other organic solvents.	
XLogP3	1.4	[2]
Topological Polar Surface Area	82.1 Å ²	[2]
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	6	
Rotatable Bond Count	3	

Note: Spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **Qianhu coumarin B** is not detailed in readily available scientific literature. The structural elucidation was reported in a 1993 publication in Chinese, and subsequent detailed spectral data has not been widely disseminated.

Experimental Protocols

Isolation of Coumarins from *Peucedanum praeruptorum* Dunn

The following is a representative experimental protocol for the isolation of coumarins, including compounds structurally related to **Qianhucoumarin B**, from the roots of *Peucedanum praeruptorum*. This method utilizes high-speed counter-current chromatography (HSCCC), a liquid-liquid partition chromatography technique that avoids the use of solid stationary phases, thus minimizing sample adsorption and degradation.[3]

1. Sample Preparation:

- Air-dried and powdered roots of *Peucedanum praeruptorum* are extracted with a suitable solvent, such as 95% ethanol, at room temperature.
- The resulting extract is concentrated under reduced pressure to yield a crude extract.

2. High-Speed Counter-Current Chromatography (HSCCC) Separation:

- **Two-Phase Solvent System:** A two-phase solvent system is selected to provide an ideal partition coefficient (K) for the target coumarins. A common system for separating coumarins from *Peucedanum* species is a mixture of light petroleum-ethyl acetate-methanol-water.[3] The ratios are optimized to achieve efficient separation.
- **HSCCC Operation:**
 - The HSCCC column is first filled with the stationary phase (typically the upper phase of the solvent system).
 - The apparatus is then rotated at a specific speed (e.g., 800 rpm).
 - The mobile phase (typically the lower phase) is pumped into the column at a defined flow rate.
 - Once hydrodynamic equilibrium is reached, the crude extract, dissolved in a small volume of the solvent mixture, is injected.
 - The effluent from the outlet of the column is continuously monitored by a UV detector at a wavelength suitable for detecting coumarins (e.g., 321 nm).[4]
 - Fractions are collected at regular intervals.

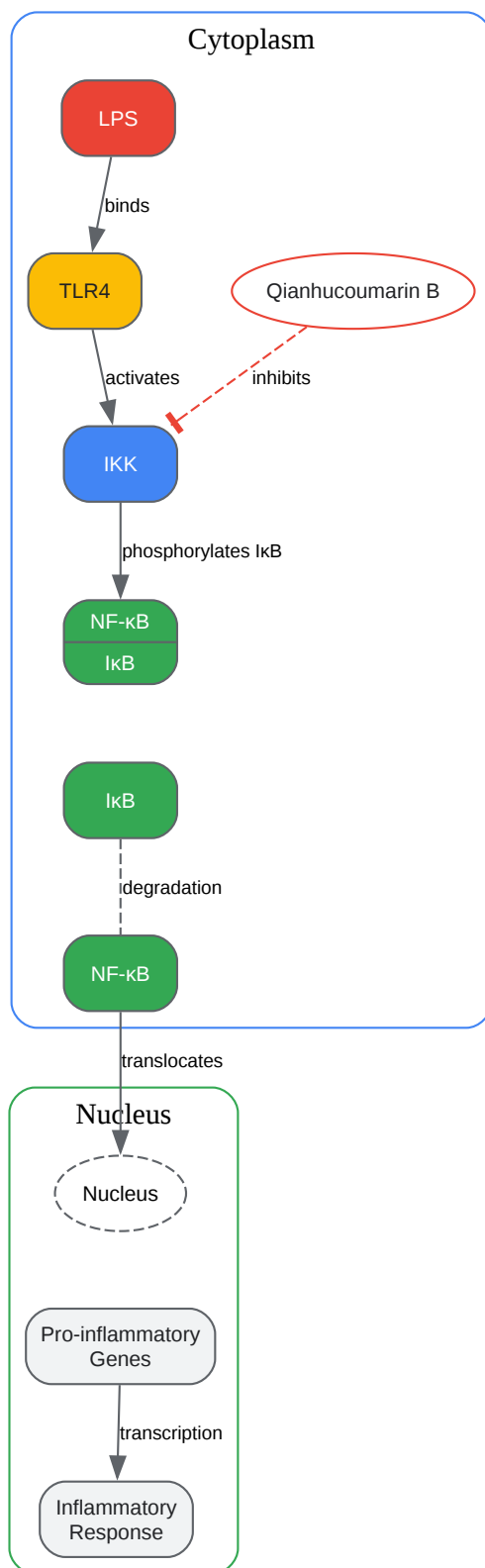
3. Fraction Analysis and Purification:

- The collected fractions are analyzed by High-Performance Liquid Chromatography (HPLC) to identify those containing the coumarins of interest.
- Fractions containing the same compound are combined and may be subjected to further purification steps, such as preparative HPLC, to obtain the pure compound.[\[5\]](#)

4. Structure Elucidation:

- The structure of the isolated pure compounds is then determined using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.[\[3\]](#)





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